

Mesotrione and Metabolites: Identification & Toxicity Comparison

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Compound Focus: Mesotrione

CAS No.: 104206-82-8

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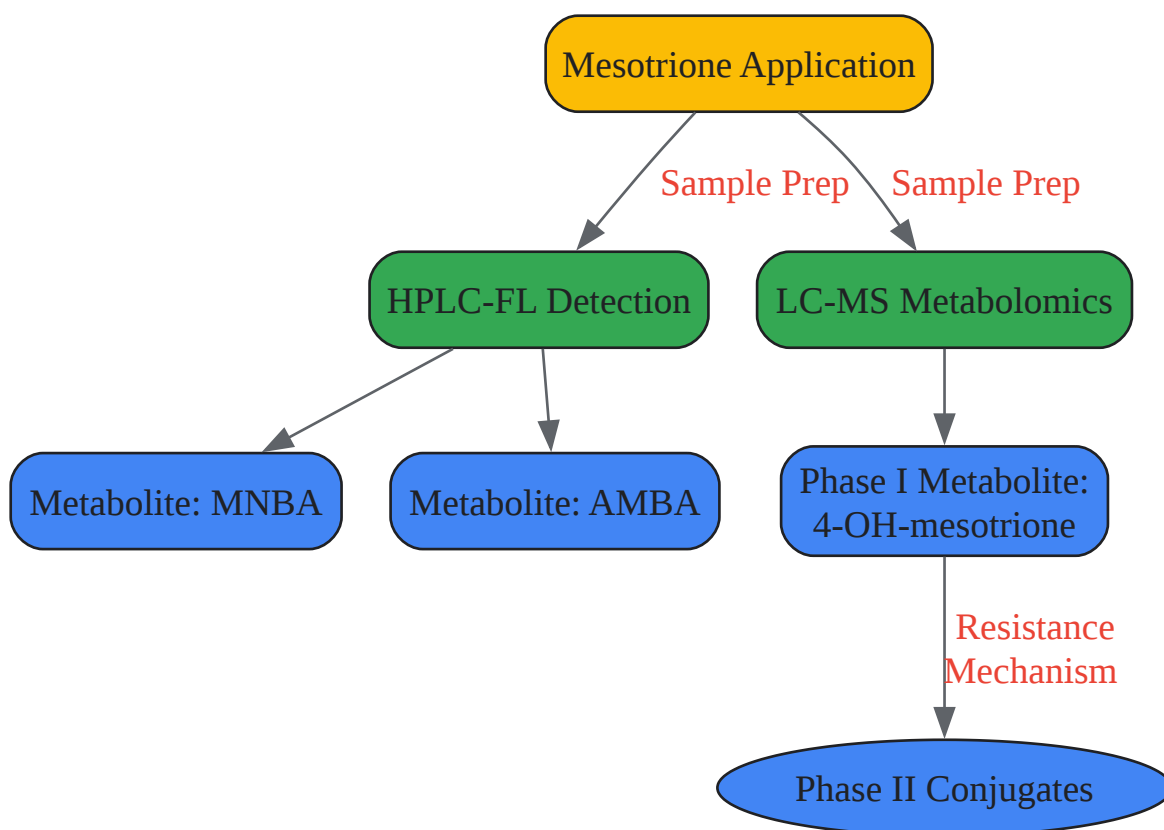
Compound	Status/Source	Key Findings & Toxicity Notes	Identified In
Mesotrione (Parent)	Parent Herbicide	Carcinogenic potential in human cells; induces oxidative stress and DNA damage in fish [1] [2].	Crops, soil, water [3].
MNBA	Metabolite	Considered more toxic than mesotrione to certain non-target organisms (e.g., bacteria and algae) [1].	Crops, soil, water [3].
AMBA	Metabolite	Considered more toxic than mesotrione to certain non-target organisms (e.g., bacteria and algae) [1].	Soil, water [3].
4-OH-mesotrione	Phase I Metabolite	Key product of metabolic resistance in weeds; not directly assessed for ecotoxicity in results [4].	Resistant Palmer amaranth [4].

Experimental Protocols for Metabolite Identification

The identification and quantification of **mesotrione** and its metabolites rely on sophisticated chromatography and mass spectrometry techniques.

- **Liquid Chromatography with Fluorescence Detection (HPLC-FLD)**
 - **Sample Preparation:** Crop samples are macerated with an acetonitrile/water mixture. Soil samples are shaken with an ammonium hydroxide solution, and water samples are directly acidified [3].
 - **Cleanup and Analysis:** Extracts are cleaned up using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC). **Mesotrione** and MNBA are isolated via a fraction collector. AMBA in soil and water is directly determined using fluorescence detection. The collected **mesotrione** and MNBA fractions are chemically converted to AMBA (via oxidation/reduction) and quantified against an AMBA external standard [3].
- **Liquid Chromatography-Mass Spectrometry (LC-MS)**
 - **Application:** Used for untargeted metabolomics to identify and characterize unknown metabolites beyond the known Phase I products [4].
 - **Procedure:** Plant tissues are extracted and analyzed by LC-MS. The mass spectrometer detects ions based on their mass-to-charge ratio, allowing for the identification of metabolite features derived from 4-OH-**mesotrione** and potential Phase II (conjugated) **mesotrione** metabolites [4].

The following diagram illustrates the metabolic pathway of **mesotrione** in plants, integrating the key protocols for identification:

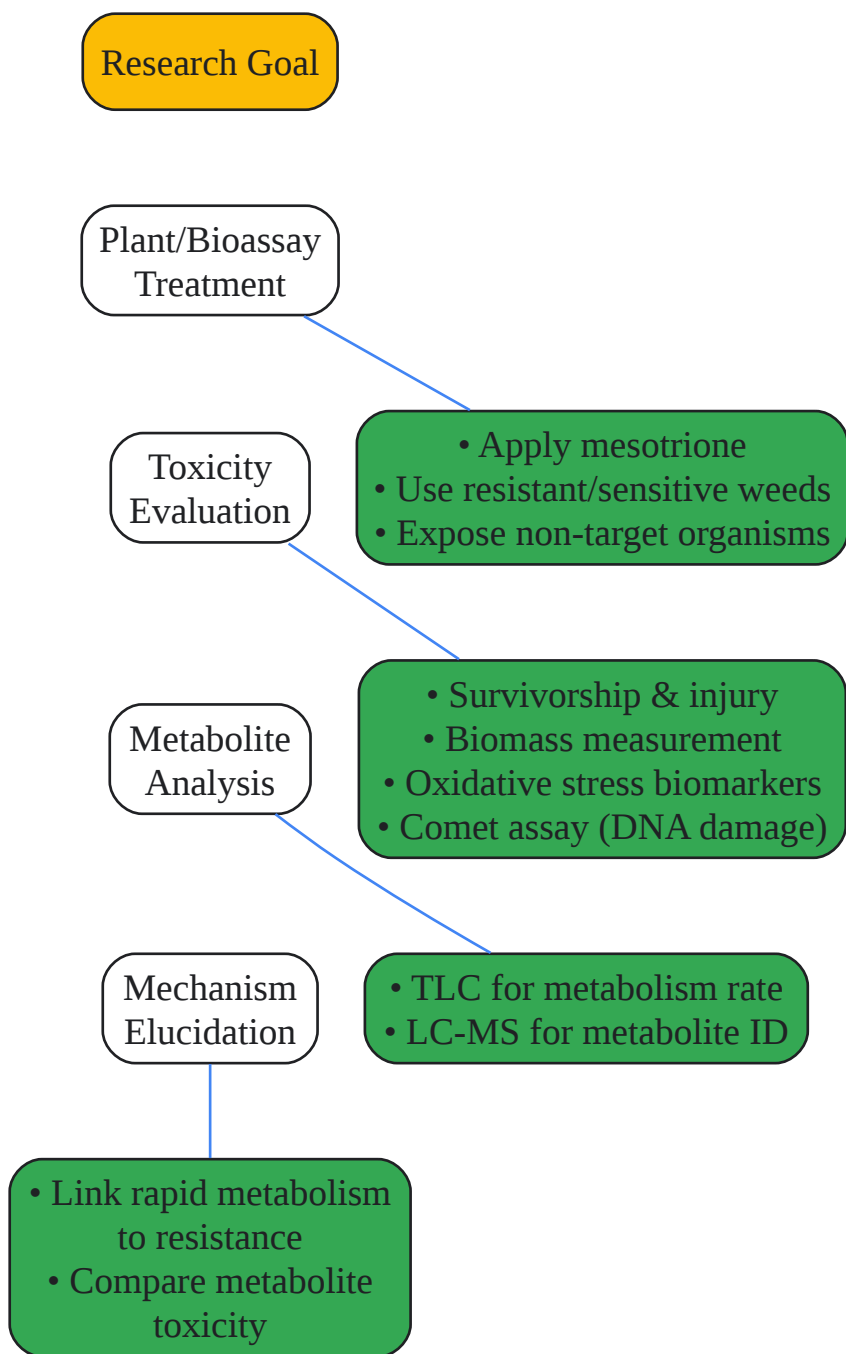


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Key Insights from Toxicity and Resistance Studies

- **Toxicity to Non-Target Organisms:** Research indicates that **mesotrione** can cause damage to non-target organisms. One study found that acute exposure to environmentally relevant concentrations of **mesotrione** induced **oxidative stress** and caused **DNA damage** in the liver and gills of two fish species [2]. Furthermore, the metabolites MNBA and AMBA have been reported to be **more toxic than the parent mesotrione** to bacterial cells and are implicated in causing algal blooms [1].
- **Mechanism of Weed Resistance:** A major resistance mechanism in weeds like Palmer amaranth is **metabolic detoxification** [4]. Resistant populations rapidly convert **mesotrione** into 4-OH-**mesotrione** via **cytochrome P450 monooxygenases (P450s)**, a Phase I reaction. This is often followed by Phase II conjugation, making the herbicide non-phytotoxic. Populations with this mechanism can show 100% survival after **mesotrione** treatment [4].

The experimental workflow for investigating resistance and toxicity is summarized below:



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References

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3. Determination of mesotrione residues and metabolites in crops, soil, and water by liquid chromatography with fluorescence detection - PubMed [pubmed.ncbi.nlm.nih.gov]
4. Metabolism of the 4-Hydroxyphenylpyruvate Dioxygenase Inhibitor, Mesotrione, in Multiple-Herbicide-Resistant Palmer amaranth (*Amaranthus palmeri*) - PMC [pmc.ncbi.nlm.nih.gov]

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